

Spectroscopic Data of 3-(2-Chloroethyl)pyridine Hydrochloride: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-(2-Chloroethyl)pyridine
hydrochloride

CAS No.: 4226-36-2

Cat. No.: B1346068

[Get Quote](#)

Introduction

3-(2-Chloroethyl)pyridine hydrochloride is a key intermediate in the synthesis of various pharmaceutical compounds and other fine chemicals. Its purity and structural integrity are paramount to ensure the desired outcome and safety of the subsequent products. A comprehensive spectroscopic analysis is therefore essential for its unambiguous identification and characterization. This in-depth technical guide provides a detailed examination of the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data of **3-(2-Chloroethyl)pyridine hydrochloride**. This document is intended for researchers, scientists, and drug development professionals, offering not just the data, but also the rationale behind the spectral interpretations and the experimental methodologies.

Molecular Structure and Spectroscopic Overview

The structural formula of **3-(2-Chloroethyl)pyridine hydrochloride** is presented below. The molecule consists of a pyridine ring substituted at the 3-position with a 2-chloroethyl group. In its hydrochloride salt form, the nitrogen atom of the pyridine ring is protonated, forming a

pyridinium cation with a chloride counter-ion. This protonation significantly influences the electronic environment of the molecule and, consequently, its spectroscopic properties.

Caption: Molecular structure of **3-(2-Chloroethyl)pyridine hydrochloride**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the carbon-hydrogen framework of a molecule. For **3-(2-Chloroethyl)pyridine hydrochloride**, both ^1H and ^{13}C NMR provide critical information for structural confirmation.

^1H NMR Spectroscopy

The proton NMR spectrum of **3-(2-Chloroethyl)pyridine hydrochloride** is expected to show distinct signals for the aromatic protons of the pyridinium ring and the aliphatic protons of the 2-chloroethyl side chain. Due to the protonation of the nitrogen, the aromatic protons are significantly deshielded and appear at a lower field (higher ppm) compared to the neutral pyridine.

Predicted ^1H NMR Data (500 MHz, D_2O)

Proton Assignment	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
H-2	8.85	s	-
H-6	8.78	d	5.5
H-4	8.65	d	8.0
H-5	8.10	dd	8.0, 5.5
-CH ₂ -Cl	3.95	t	6.5
Py-CH ₂ -	3.35	t	6.5

Interpretation and Rationale:

- Aromatic Protons (H-2, H-4, H-5, H-6): The protonation of the pyridine nitrogen causes a significant downfield shift for all ring protons due to the increased electron-withdrawing effect

of the positively charged nitrogen. The H-2 and H-6 protons, being ortho to the nitrogen, are the most deshielded. The observed multiplicities (singlet, doublet, doublet of doublets) arise from spin-spin coupling with neighboring protons, which is crucial for assigning the specific positions on the pyridine ring.^[1]

- Aliphatic Protons (-CH₂-Cl and Py-CH₂-): The methylene group attached to the chlorine atom (-CH₂-Cl) is expected to be more deshielded (higher ppm) than the methylene group attached to the pyridine ring (Py-CH₂-) due to the electronegativity of chlorine. Both signals appear as triplets due to coupling with the adjacent methylene group.

Experimental Protocol: ¹H NMR Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of **3-(2-Chloroethyl)pyridine hydrochloride** in 0.6-0.7 mL of a suitable deuterated solvent (e.g., D₂O, DMSO-d₆) in a clean, dry NMR tube. The choice of solvent is critical as protic solvents like D₂O will exchange with the N-H proton, causing its signal to disappear.
- Instrument Setup: The analysis is performed on a 500 MHz NMR spectrometer.
- Data Acquisition:
 - Acquire a standard one-dimensional ¹H NMR spectrum.
 - Set the spectral width to cover the expected range of chemical shifts (typically 0-12 ppm).
 - Use a sufficient number of scans to achieve a good signal-to-noise ratio.
- Data Processing:
 - Apply Fourier transformation to the acquired free induction decay (FID).
 - Phase and baseline correct the resulting spectrum.
 - Integrate the signals to determine the relative number of protons.
 - Reference the spectrum using the residual solvent peak or an internal standard (e.g., DSS).

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum provides information about the carbon skeleton of the molecule.

Predicted ^{13}C NMR Data (125 MHz, D_2O)

Carbon Assignment	Chemical Shift (δ , ppm)
C-2	148.5
C-6	147.0
C-4	145.2
C-3	138.0
C-5	128.5
$-\text{CH}_2\text{-Cl}$	42.0
Py- $\text{CH}_2\text{-}$	33.5

Interpretation and Rationale:

- Aromatic Carbons (C-2 to C-6):** Similar to the ^1H NMR spectrum, the carbons of the pyridinium ring are deshielded. The carbons directly attached to the nitrogen (C-2 and C-6) are the most downfield. The substituent effects of the chloroethyl group and the protonated nitrogen determine the precise chemical shifts.
- Aliphatic Carbons ($-\text{CH}_2\text{-Cl}$ and Py- $\text{CH}_2\text{-}$):** The carbon atom bonded to the chlorine is significantly downfield compared to the carbon attached to the pyridine ring due to the deshielding effect of the electronegative chlorine atom.

Experimental Protocol: ^{13}C NMR Spectroscopy

- Sample Preparation:** Use the same sample prepared for ^1H NMR spectroscopy.
- Instrument Setup:** The analysis is performed on a 500 MHz NMR spectrometer equipped with a broadband probe.

- Data Acquisition:
 - Acquire a proton-decoupled ^{13}C NMR spectrum to obtain singlets for each carbon.
 - Set the spectral width to encompass the full range of carbon chemical shifts (typically 0-160 ppm).
 - Employ a sufficient number of scans to achieve a good signal-to-noise ratio, which is typically higher than for ^1H NMR due to the lower natural abundance of ^{13}C .
- Data Processing:
 - Apply Fourier transformation to the FID.
 - Phase and baseline correct the spectrum.
 - Reference the spectrum using the solvent signal.

Caption: General workflow for NMR analysis.

Infrared (IR) Spectroscopy

IR spectroscopy is a valuable tool for identifying the functional groups present in a molecule. The IR spectrum of **3-(2-Chloroethyl)pyridine hydrochloride** is expected to show characteristic absorption bands for the N-H bond of the pyridinium ion, aromatic C-H and C=C/C=N bonds, and the C-Cl bond.

Predicted IR Spectral Data

Wavenumber (cm ⁻¹)	Vibrational Mode
3400-3200 (broad)	N ⁺ -H stretch
3100-3000	Aromatic C-H stretch
2960-2850	Aliphatic C-H stretch
1630-1500	Aromatic C=C and C=N ring stretching
1480-1440	CH ₂ scissoring
750-690	C-Cl stretch

Interpretation and Rationale:

- **N⁺-H Stretch:** The broad absorption in the 3400-3200 cm⁻¹ region is a characteristic feature of the N⁺-H stretching vibration in the pyridinium hydrochloride salt, often broadened due to hydrogen bonding.[\[2\]](#)
- **Aromatic C-H Stretch:** The absorptions just above 3000 cm⁻¹ are typical for C-H stretching vibrations in aromatic rings.[\[3\]](#)
- **Aliphatic C-H Stretch:** The bands in the 2960-2850 cm⁻¹ region correspond to the symmetric and asymmetric stretching vibrations of the methylene (-CH₂-) groups in the chloroethyl side chain.
- **Ring Stretching:** The strong absorptions in the 1630-1500 cm⁻¹ region are due to the C=C and C=N stretching vibrations within the pyridinium ring. The positions of these bands are sensitive to the substitution pattern and the protonation state of the ring.[\[4\]](#)
- **C-Cl Stretch:** The absorption in the fingerprint region, typically between 750-690 cm⁻¹, is indicative of the C-Cl stretching vibration.

Experimental Protocol: FTIR Spectroscopy (KBr Pellet)

- **Sample Preparation:**

- Grind a small amount (1-2 mg) of **3-(2-Chloroethyl)pyridine hydrochloride** with approximately 100-200 mg of dry potassium bromide (KBr) powder in an agate mortar and pestle until a fine, homogeneous powder is obtained.
- Transfer the powder to a pellet press and apply pressure to form a thin, transparent KBr pellet.
- Instrument Setup: The analysis is performed on a Fourier Transform Infrared (FTIR) spectrometer.
- Data Acquisition:
 - Acquire a background spectrum of the empty sample compartment.
 - Place the KBr pellet in the sample holder and acquire the sample spectrum.
- Data Processing: The instrument software automatically ratios the sample spectrum against the background spectrum to generate the final absorbance or transmittance spectrum.

Mass Spectrometry (MS)

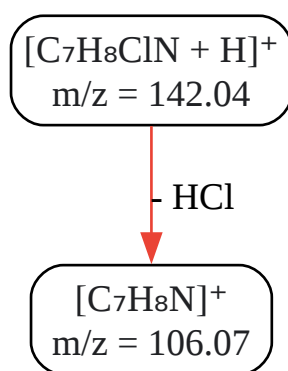
Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification and structural elucidation. For **3-(2-Chloroethyl)pyridine hydrochloride**, electrospray ionization (ESI) is a suitable technique, as it is a soft ionization method well-suited for polar and ionic compounds.

Predicted Mass Spectrum Data (ESI+)

m/z	Ion
142.04	$[M+H]^+$ (for the free base, C_7H_8ClN)
144.04	$[M+H]^+$ isotope peak (^{37}Cl)
106.07	$[M+H - HCl]^+$

Interpretation and Rationale:

- **Molecular Ion Peak:** In positive ion ESI, the free base of the compound, 3-(2-chloroethyl)pyridine (C_7H_8ClN , MW ≈ 141.6 g/mol), will be protonated to give the $[M+H]^+$ ion at m/z 142.04.[5] Due to the natural abundance of the ^{37}Cl isotope (approximately 24.2%), an isotope peak at m/z 144.04 with a relative intensity of about one-third of the $[M+H]^+$ peak is expected. This isotopic pattern is a clear indicator of the presence of one chlorine atom in the molecule.[6]
- **Fragmentation:** A common fragmentation pathway for alkyl halides is the loss of a hydrogen halide. In this case, the loss of HCl from the protonated molecule would result in a fragment ion at m/z 106.07.[7]



[Click to download full resolution via product page](#)

Caption: Predicted primary fragmentation pathway for **3-(2-Chloroethyl)pyridine hydrochloride** in ESI-MS.

Experimental Protocol: ESI-MS

- **Sample Preparation:** Prepare a dilute solution of **3-(2-Chloroethyl)pyridine hydrochloride** in a suitable solvent such as methanol or acetonitrile/water.
- **Instrument Setup:** The analysis is performed on a mass spectrometer equipped with an electrospray ionization (ESI) source.
- **Data Acquisition:**
 - Infuse the sample solution into the ESI source at a constant flow rate.

- Acquire the mass spectrum in positive ion mode over a suitable mass range (e.g., m/z 50-300).
- Data Processing: The instrument software processes the raw data to generate the mass spectrum, showing the relative abundance of ions as a function of their mass-to-charge ratio.

Conclusion

The combined application of NMR, IR, and MS provides a robust and comprehensive characterization of **3-(2-Chloroethyl)pyridine hydrochloride**. ^1H and ^{13}C NMR spectroscopy confirms the carbon-hydrogen framework and the protonation state of the pyridine ring. IR spectroscopy identifies the key functional groups, including the $\text{N}^+\text{-H}$ and C-Cl bonds. Mass spectrometry confirms the molecular weight and provides characteristic isotopic and fragmentation patterns. This multi-technique approach ensures the unambiguous identification and quality assessment of this important chemical intermediate, which is crucial for its application in research and development.

References

- Gowland, J. A., & McClelland, R. A. (1979). A nuclear magnetic resonance study of pyridinium and p-anisidinium carboxylate salts. *Canadian Journal of Chemistry*, 57(16), 2140-2146. [\[Link\]](#)
- Katritzky, A. R., & Jones, R. A. (1960). Infrared Absorption Spectra of Quaternary Salts of Pyridine. *Journal of the Chemical Society*, 2942-2947. [\[Link\]](#)
- Asian Journal of Chemistry. (2004). Studies of Nuclear Magnetic Resonance Spectra of Positive Halogen Salts of Pyridine and Substituted Pyridines. *Asian Journal of Chemistry*, 16(2), 743-746. [\[Link\]](#)
- NIST. (n.d.). Pyridine hydrochloride. In NIST Chemistry WebBook. Retrieved from [\[Link\]](#)
- Elixir International Journal. (2012). Vibrational Spectroscopic Studies of Pyridine-2,6-Dicarbonyl Dichloride by Ab-initio and DFT Calculations. *Elixir Vib. Spec.*, 48, 9663-9668. [\[Link\]](#)

- ACS Publications. (2017). Hyperfine Effects in Ligand NMR: Paramagnetic Ru(III) Complexes with 3-Substituted Pyridines. *Inorganic Chemistry*, 56(24), 15027–15043. [[Link](#)]
- ResearchGate. (2025). Molecular polarizability and vibrational spectra of 2,6-dihydroxypyridine hydrochloride. Retrieved from [[Link](#)]
- DTIC. (n.d.). ¹H and ¹³C Nuclear Magnetic Resonance of Dihydroimidazo-Pyridine and Imidazo-(1,2-a). Retrieved from [[Link](#)]
- Elkchemist. (2022, May 7). Mass Spectrometry | Interpreting Spectra | Chlorine & Haloalkanes | A-Level Chemistry [Video]. YouTube. [[Link](#)]
- ResearchGate. (n.d.). A FT-IR spectra of (a) pure pyridine; (b) pyridine + [bmim][BF₄] (1:5 by vol.). Retrieved from [[Link](#)]
- Sci-Hub. (n.d.). Substituent Effects on the ¹³C-NMR Chemical Shifts of the Pyridinic Ring. Retrieved from [[Link](#)]
- eGyanKosh. (n.d.). MASS SPECTROMETRY: FRAGMENTATION PATTERNS. Retrieved from [[Link](#)]
- Chemguide. (n.d.). FRAGMENTATION PATTERNS IN THE MASS SPECTRA OF ORGANIC COMPOUNDS. Retrieved from [[Link](#)]
- Wikipedia. (n.d.). Fragmentation (mass spectrometry). Retrieved from [[Link](#)]
- PubChemLite. (n.d.). **3-(2-chloroethyl)pyridine hydrochloride** (C₇H₈ClN). Retrieved from [[Link](#)]
- NMRDB.org. (n.d.). Predict ¹³C carbon NMR spectra. Retrieved from [[Link](#)]
- Polish Academy of Sciences. (n.d.). NMR Spectra of Pyridine, Picolines and Hydrochlorides and of Their Hydrochlorides and Methiodides. Retrieved from [[Link](#)]
- PubChem. (n.d.). 3-(2-Chloroethyl)pyridine. Retrieved from [[Link](#)]
- NIH. (n.d.). Exploring the Potential of Multinuclear Solid-State ¹H, ¹³C, and ³⁵Cl Magnetic Resonance To Characterize Static and Dynamic Disorder in Pharmaceutical Hydrochlorides.

Retrieved from [[Link](#)]

- ResearchGate. (n.d.). Mass Spectra of some substituted 2-Chloro-pyridones. Retrieved from [[Link](#)]
- PubMed. (2012). Method development and validation study for quantitative determination of 2-chloromethyl-3,4-dimethoxy pyridine hydrochloride a genotoxic impurity in pantoprazole active pharmaceutical ingredient (API) by LC/MS/MS. Retrieved from [[Link](#)]
- New Journal of Chemistry. (n.d.). Electronic Supplementary Information. Retrieved from [[Link](#)]
- precisionFDA. (n.d.). 3-CHLOROMETHYLPYRIDINE HYDROCHLORIDE. Retrieved from [[Link](#)]
- NIST. (n.d.). Pyridine. In NIST Chemistry WebBook. Retrieved from [[Link](#)]
- ResearchGate. (n.d.). ¹H NMR spectrum for compound 3 in pyridine-d 5. Retrieved from [[Link](#)]
- ResearchGate. (2014, January 26). What does a "Pyridine- FTIR analysis" can tell me?. Retrieved from [[Link](#)]
- ResearchGate. (n.d.). FT-IR spectra of (a) pure pyridine, (b) pyridine/HCl solution and (c). Retrieved from [[Link](#)]
- NIST. (n.d.). Pyridine, 2-chloro-. In NIST Chemistry WebBook. Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. asianpubs.org [asianpubs.org]

- [2. bcpw.bg.pw.edu.pl \[bcpw.bg.pw.edu.pl\]](https://bcpw.bg.pw.edu.pl)
- [3. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [4. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [5. PubChemLite - 3-\(2-chloroethyl\)pyridine hydrochloride \(C7H8ClN\) \[pubchemlite.lcsb.uni.lu\]](https://pubchemlite.lcsb.uni.lu)
- [6. youtube.com \[youtube.com\]](https://youtube.com)
- [7. jcsp.org.pk \[jcsp.org.pk\]](https://jcsp.org.pk)
- To cite this document: BenchChem. [Spectroscopic Data of 3-(2-Chloroethyl)pyridine Hydrochloride: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1346068/docs#spectroscopic-data-of-3-2-chloroethyl-pyridine-hydrochloride-a-technical-guide\]](https://www.benchchem.com/product/b1346068/docs#spectroscopic-data-of-3-2-chloroethyl-pyridine-hydrochloride-a-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check